

Blue caprate stability and storage conditions

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Compound of Interest

Compound Name: *Blue caprate*

Cat. No.: *B144547*

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An In-depth Technical Guide to the Stability and Storage of **Blue Caprate** (5-Bromo-3-indolyl decanoate)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Blue caprate, chemically known as 5-Bromo-3-indolyl decanoate (CAS No. 133950-71-7), is a synthetic organic compound widely utilized as a chromogenic substrate in biochemical assays. [1][2] Its primary application is in the detection and quantification of lipase and esterase activity. [3][4] The enzymatic hydrolysis of the ester bond in **Blue caprate** liberates 5-bromo-1H-indol-3-ol (5-bromoindoxyl). This intermediate product subsequently undergoes rapid oxidative dimerization in the presence of oxygen to form a water-insoluble, intensely colored blue-purple dye, 5,5'-dibromo-indigo.[3] The rate of color formation is directly proportional to the enzymatic activity, allowing for straightforward spectrophotometric quantification.[3]

This guide provides a comprehensive overview of the stability and recommended storage conditions for **Blue caprate**, based on currently available technical data.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Blue caprate** is presented below. This information is critical for handling, storage, and analytical method development.

Property	Value	Reference
CAS Number	133950-71-7	[5]
Molecular Formula	C ₁₈ H ₂₄ BrNO ₂	[5]
Molecular Weight	366.3 g/mol	[5]
Synonyms	Blue-decanoate, 5-Bromo-3-indolyl caprate	[5]
Physical State	Powder	[5]
Color	White to off-white	[5]
Melting Point	55-70°C	[5]
Solubility	Soluble in dimethylformamide (1% w/v)	[5]

Stability Profile

Quantitative, peer-reviewed stability studies on **Blue caprate** are not extensively available in the public domain. The information presented here is compiled from supplier safety data sheets (SDS) and provides a qualitative assessment of the compound's stability.

Parameter	Stability Information	Incompatible Conditions/Materials	Reference
General Stability	Stable under normal, recommended storage conditions.	-	[5]
Light Sensitivity	May deteriorate slightly if exposed to light for prolonged periods.	Direct sunlight, prolonged UV exposure	[5]
Moisture Sensitivity	May deteriorate slightly if exposed to humidity for prolonged periods.	High humidity environments	[5]
Reactivity	No dangerous reactions are known under conditions of normal use.	Very strong oxidizing agents	[5]
Hazardous Decomposition	Upon combustion, may produce carbon oxides, nitrogen oxides, and hydrogen bromide gas. No hazardous decomposition is known under normal use.	High temperatures (combustion)	[5]

Storage Conditions

Proper storage is crucial to prevent the degradation of **Blue caprate** and ensure its performance in enzymatic assays. There is some variation in the recommended storage temperatures from different suppliers. Users should always consult the product-specific documentation provided by their supplier.

Supplier Guideline	Recommended Temperature	Container	Atmosphere	Reference
General Precautionary	-20°C	Tightly closed container	Under nitrogen	[5]
Alternative	2°C to 8°C	Well-closed container	Not specified	[2]

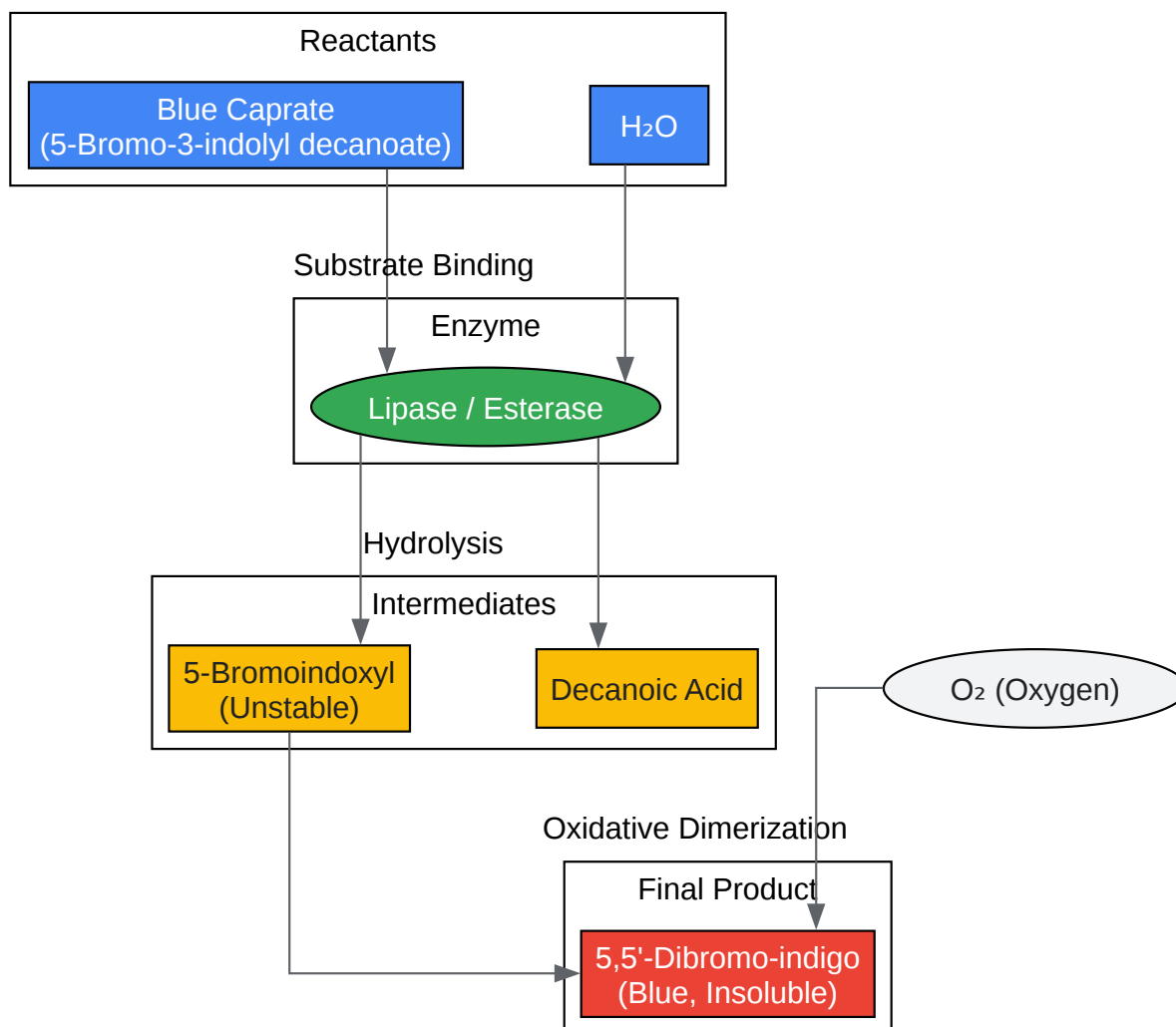
To ensure maximum shelf-life and prevent deterioration from light and humidity, long-term storage at -20°C in a tightly sealed container under an inert atmosphere like nitrogen is recommended.[\[5\]](#)

Degradation and Reaction Pathways

The primary "degradation" pathway of interest for **Blue caprate** is its intended enzymatic hydrolysis, which is the basis of its function as a chromogenic substrate.

Enzymatic Hydrolysis Pathway

The process begins with the enzymatic cleavage of the ester linkage by a lipase or esterase. This releases the unstable 5-bromoindoxyl intermediate, which then dimerizes and oxidizes to form the final blue product.



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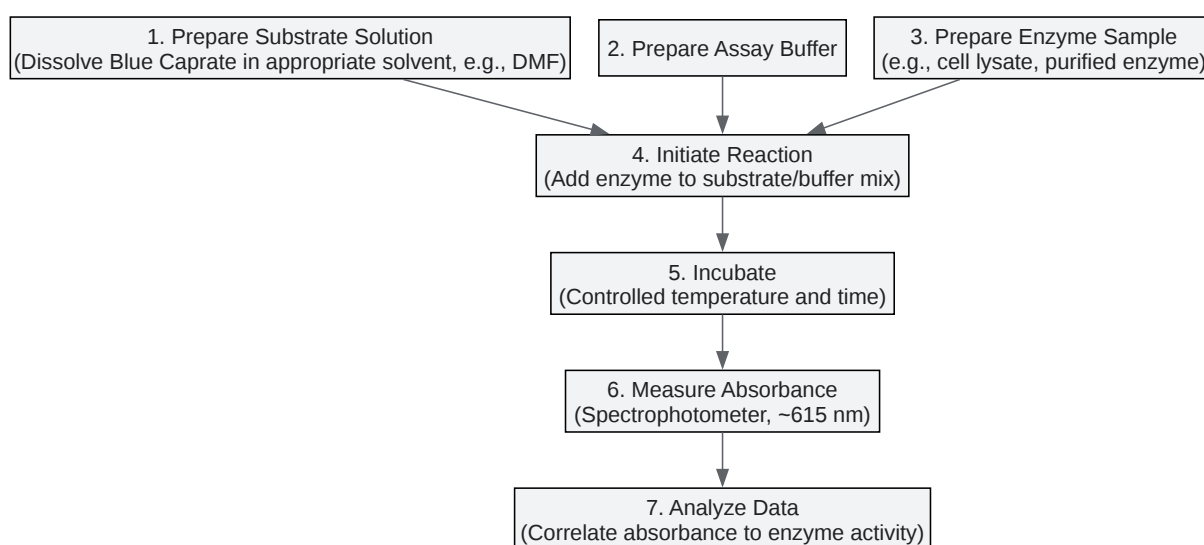
Caption: Enzymatic hydrolysis of **Blue caprate** to form a colored indigo dye.

Experimental Protocols and Analytical Methods

While detailed, validated stability-indicating analytical methods are not published, the principles for analysis are well-established based on the compound's function.

General Experimental Workflow for Enzyme Activity Assay

The following diagram outlines a typical workflow for using **Blue caprate** to measure lipase or esterase activity.



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Caption: General experimental workflow for a **Blue caprate**-based enzyme assay.

Methodologies for Stability and Purity Analysis

For rigorous analysis of **Blue caprate** and its potential degradation products, chromatographic methods are recommended.^[3]

- High-Performance Liquid Chromatography (HPLC): This is the preferred method for quantifying the parent compound and detecting any degradation products.

- Principle: A reverse-phase column (e.g., C18) with a mobile phase of acetonitrile and water or buffer would likely be effective. Detection would be achieved using a UV detector, as the indole ring is a strong chromophore.
- Protocol Outline:
 - Standard Preparation: Prepare a stock solution of **Blue caprate** in a suitable solvent (e.g., DMF or acetonitrile) and create a series of dilutions to establish a calibration curve.
 - Sample Preparation: Dissolve the test sample in the mobile phase or a compatible solvent.
 - Chromatography: Inject the sample onto the HPLC system. An isocratic or gradient elution may be used to separate the parent peak from impurities.
 - Analysis: Quantify the peak area of **Blue caprate** against the calibration curve to determine its concentration. The appearance of new peaks would indicate the presence of degradation products.
- Gas Chromatography-Mass Spectrometry (GC-MS): Suitable for identifying volatile metabolites or degradation products.[3]
 - Principle: The sample is volatilized and separated by GC, followed by mass analysis for identification. Fragmentation patterns can help elucidate the structure of unknown compounds.[3]

Summary and Recommendations

- Stability: **Blue caprate** is generally stable under recommended conditions but is sensitive to prolonged exposure to light and humidity. It is incompatible with strong oxidizing agents.[5]
- Storage: For optimal long-term stability, store at -20°C in a tightly sealed container under an inert nitrogen atmosphere.[5] Always refer to the supplier-specific recommendation, as 2-8°C may also be advised.[2]

- Handling: Handle in a well-ventilated area, avoiding dust formation. Use appropriate personal protective equipment.[5]
- Analysis: The enzymatic reaction product can be quantified spectrophotometrically. For stability testing, a validated reverse-phase HPLC method with UV detection is recommended.

This document provides a summary of the available technical information on the stability and storage of **Blue caprate**. For critical applications, it is strongly recommended that users perform their own stability assessments under their specific experimental conditions.

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